

Core Properties and Biological Activity

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Compound Focus: 4'-O-Demethyldianemycin

CAS No.: 80118-77-0

Cat. No.: S654896

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The table below summarizes the key characteristics of **4'-O-Demethyldianemycin**.

Property	Description
IUPAC Name	Sodium;(E)-6-[[[(2S,7S,8S)-7-hydroxy-2-[(2R,4R,7R,9S,10R)-2-[(3S,5R,6R)-6-hydroxy-6-(hydroxymethyl)-3,5-dimethyloxan-2-yl]-9-[(2S,5S,6R)-5-hydroxy-6-methyloxan-2-yl]oxy-4,10-dimethyl-1,6-dioxaspiro[4.5]decan-7-yl]-2,8-dimethyl-1,10-dioxaspiro[4.5]decan-8-yl]methyl]-2,4-dimethyl-5-oxonon-6-enoate [1]
CAS Number	80118-77-0 [1]
Molecular Formula	C ₄₆ H ₇₅ NaO ₁₄ [1]
Molecular Weight	875.06 g/mol [1]
Melting Point	252.1 - 253.2 °C [1]
Source	Produced by <i>Streptomyces hygroscopicus</i> TM-531 [1]
Antibiotic Activity	Active against Gram-positive bacteria [1]

Property	Description
Related Compound	Dianemycin (Nanchangmycin); a closely related polyether antibiotic with broad-spectrum antiviral activity, including against Zika and Dengue viruses [2].

Relationship to Dianemycin

4'-O-Demethyldianemycin is a specific derivative of the parent compound Dianemycin. The core structural difference is the absence of a methyl group (-CH₃) at the 4' oxygen position, which can influence its properties and activity.

Structural relationship between 4'-O-Demethyldianemycin and Dianemycin

Research Context and Potential

While specific clinical data for **4'-O-Demethyldianemycin** is limited, its parent compound Dianemycin shows promising broad-spectrum antiviral activity. Research indicates Dianemycin is a potent inhibitor of Zika virus (ZIKV) entry across all tested cell types, including primary cells, and is also effective against Dengue virus (DENV) [2]. This suggests **4'-O-Demethyldianemycin** may be an intermediate or analog in the exploration of polyether antibiotics for new antimicrobial and antiviral applications.

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References

1. CAS 80118-77-0 4'-O-Demethyldianemycin [bio-fermen.bocsci.com]
2. Dianemycin | antiviral against Zika virus | CAS# 35865-33-9 [invivochem.com]

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